

# 3-Fluorophenylacetonitrile molecular weight and formula

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## Compound of Interest

Compound Name: 3-Fluorophenylacetonitrile

Cat. No.: B154504

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## In-Depth Technical Guide: 3-Fluorophenylacetonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Fluorophenylacetonitrile**, a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its fundamental molecular characteristics and provides a representative analytical workflow for its characterization.

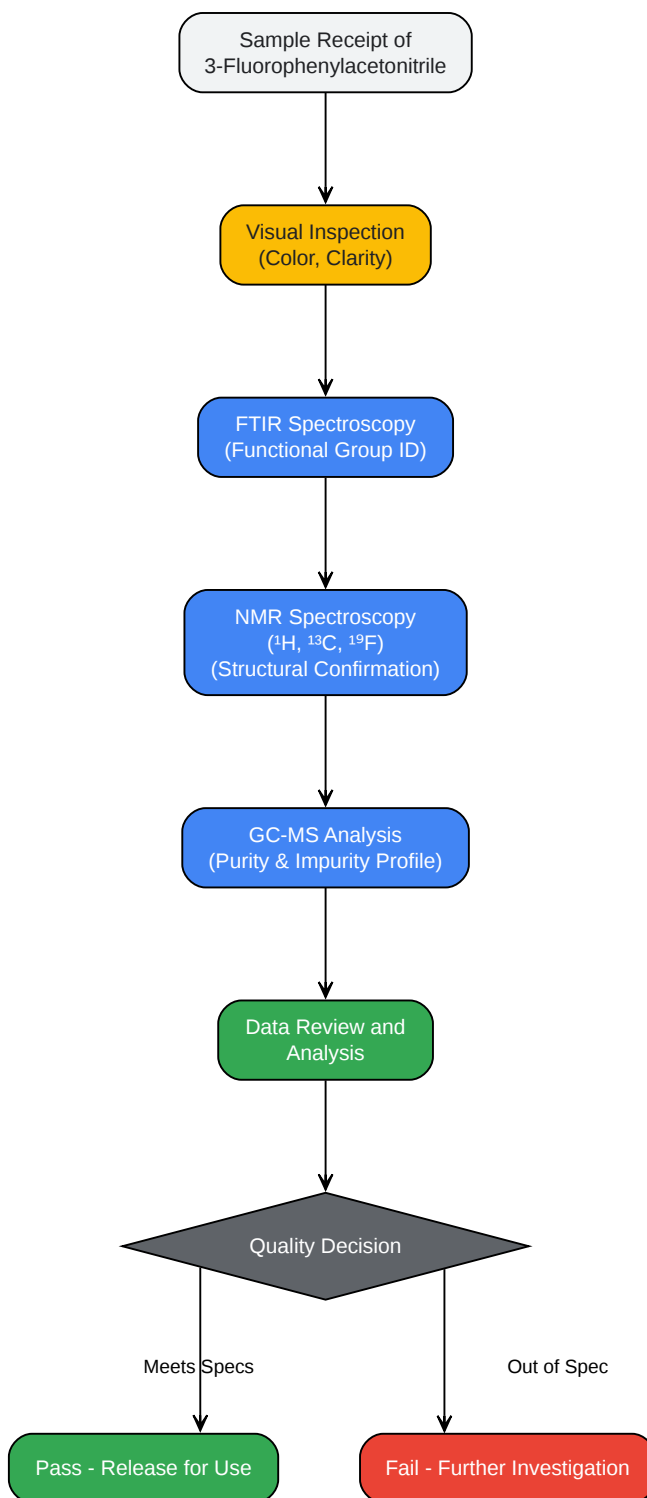
## Core Molecular Data

**3-Fluorophenylacetonitrile** is an organic compound featuring a phenyl ring substituted with a fluorine atom at the meta position and an acetonitrile group. This structure imparts specific reactivity and properties that are valuable in medicinal chemistry and materials science.

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FN	[1][2][3]
Molecular Weight	135.14 g/mol	[1][2][4][5]
Linear Formula	FC <sub>6</sub> H <sub>4</sub> CH <sub>2</sub> CN	[4][5]
CAS Number	501-00-8	[2][4]
Density	1.163 g/mL at 25°C	[3][5]
Boiling Point	113-114°C at 18 mmHg	[3][5]
Melting Point	21°C	[3]
Refractive Index	n <sub>20</sub> /D 1.502	[5]

## Analytical Workflow for Quality Control

The following diagram illustrates a standard workflow for the quality control and characterization of **3-Fluorophenylacetonitrile** in a laboratory setting. This process ensures the identity, purity, and integrity of the compound before its use in further synthetic steps.



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Caption: Quality control workflow for **3-Fluorophenylacetonitrile**.

## Experimental Protocols

Detailed experimental methodologies are crucial for the reproducible synthesis and analysis of **3-Fluorophenylacetonitrile**. While specific protocols can be proprietary or vary based on the desired scale and purity, a general procedure for its synthesis often involves the cyanation of 3-fluorobenzyl bromide.

### General Synthesis Protocol: Cyanation of 3-Fluorobenzyl Bromide

- **Reaction Setup:** A solution of 3-fluorobenzyl bromide in a polar aprotic solvent, such as dimethylformamide (DMF) or acetonitrile, is prepared in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
- **Cyanide Addition:** A cyanide source, typically sodium cyanide or potassium cyanide, is added to the solution. The amount of cyanide is usually in a slight molar excess relative to the benzyl bromide.
- **Reaction Conditions:** The reaction mixture is heated to a temperature between 50-80°C and stirred vigorously for several hours. The progress of the reaction is monitored by a suitable analytical technique, such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Work-up:** Upon completion, the reaction mixture is cooled to room temperature and quenched by the addition of water. The product is then extracted into an organic solvent, such as diethyl ether or ethyl acetate.
- **Purification:** The combined organic layers are washed with brine, dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation or column chromatography to yield pure **3-Fluorophenylacetonitrile**.

Note: This is a generalized protocol and should be adapted and optimized based on specific laboratory conditions and safety protocols. Handling of cyanide salts requires extreme caution and should be performed in a well-ventilated fume hood with appropriate personal protective equipment.

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## References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. scbt.com [scbt.com]
- 3. chembk.com [chembk.com]
- 4. 3-Fluorophenylacetonitrile 99 501-00-8 [sigmaaldrich.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
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